

Commercial Sources for N,N-Dimethyl-D6-acetamide: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethyl-D6-acetamide*

Cat. No.: *B1459259*

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For researchers, scientists, and professionals in drug development requiring high-purity deuterated solvents, **N,N-Dimethyl-D6-acetamide** is a critical reagent, primarily utilized as a nuclear magnetic resonance (NMR) solvent and as an internal standard for liquid chromatography-mass spectrometry (LC-MS) assays.[1] This guide provides an in-depth overview of its commercial sources, available purities, and a procedural workflow for procurement.

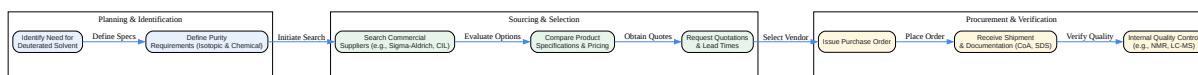
Supplier and Product Specifications

A variety of chemical suppliers offer **N,N-Dimethyl-D6-acetamide**, often referred to as DMA-d6 or N,N-Dimethylacetamide-d9. The quantitative data regarding isotopic and chemical purity from prominent vendors are summarized below for straightforward comparison.

Supplier	Product Name	CAS Number	Isotopic Purity (atom % D)	Chemical Purity
Cambridge Isotope Laboratories	N,N-Dimethylacetamide (D ₉ , 99%)	16727-10-9	99%	98% ^[2]
Sigma-Aldrich (Merck)	N,N-Dimethylacetamide-d ₉	16727-10-9	99%	99% (CP)
MedChemExpress	N,N-Dimethylacetamide-d ₉ (DMAc-d ₉)	16727-10-9	Not Specified	Not Specified
Benchchem	N,N-Dimethylacetamide-d ₉	16727-10-9	99%	Not Specified
LGC Standards	N,N-Dimethyl-d ₆ -acetamide	Not Specified	Not Specified	Not Specified

Procurement Workflow

The process of acquiring **N,N-Dimethyl-D6-acetamide** for research purposes follows a structured workflow, from initial identification of the need to the final receipt and verification of the product. This logical progression ensures that the procured material meets the stringent quality requirements of the intended application.



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Figure 1: A generalized workflow for the procurement of **N,N-Dimethyl-D6-acetamide**.

Experimental Protocols

The primary applications of **N,N-Dimethyl-D6-acetamide** are in NMR spectroscopy and as an internal standard. The experimental protocols for these applications are well-established.

Nuclear Magnetic Resonance (NMR) Spectroscopy

As a deuterated solvent, **N,N-Dimethyl-D6-acetamide** is used to dissolve analytes for NMR analysis without introducing interfering proton signals.

Methodology:

- **Sample Preparation:** A precise quantity of the analyte is dissolved in **N,N-Dimethyl-D6-acetamide** directly within an NMR tube. The concentration will vary depending on the analyte's solubility and the specific NMR experiment.
- **Instrument Setup:** The NMR spectrometer is tuned to the appropriate frequencies for the nuclei of interest (e.g., ^1H , ^{13}C). The lock frequency is set to the deuterium signal of the solvent.
- **Data Acquisition:** Standard NMR pulse sequences are used to acquire the spectrum of the analyte. The high isotopic purity of the solvent ensures minimal residual proton signals, providing a clean baseline for accurate spectral interpretation.

Internal Standard for LC-MS

In quantitative LC-MS assays, a deuterated internal standard is crucial for accurate quantification as it co-elutes with the analyte but is distinguishable by its higher mass-to-charge ratio (m/z).

Methodology:

- **Standard Preparation:** A stock solution of **N,N-Dimethyl-D6-acetamide** is prepared at a known concentration.
- **Sample Spiking:** A fixed volume of the internal standard stock solution is added to all calibration standards, quality control samples, and unknown samples.

- **LC-MS Analysis:** The samples are analyzed using a suitable LC-MS method. The mass spectrometer is set to monitor the specific m/z transitions for both the analyte and the deuterated internal standard.
- **Data Analysis:** The peak area ratio of the analyte to the internal standard is calculated for each sample. This ratio is then used to construct a calibration curve and determine the concentration of the analyte in the unknown samples. The use of a deuterated internal standard corrects for variations in sample preparation, injection volume, and instrument response.

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References

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- 2. $\text{O}^{\text{DSCFUI3HOF}}$, $\text{O}^{\text{DSCFUI3HOF}}$ -Dimethylacetamide ($\text{D}\hat{\text{a}}^{\text{BPHHTJ}}$, 99%) - Cambridge Isotope Laboratories, DLM-482-5 [isotope.com]
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